Part 1: Physicochemical Profile & Technical Context

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Compound of Interest		
Compound Name:	*AX15910*	
Cat. No.:	*B1192214*	*Get Quote*

Understanding the chemical nature of **AX15910** is the prerequisite for successful formulation. [1]

Property	Specification	Technical Implication
Chemical Formula	$C_{32}H_{38}N_6O_3$	High carbon count indicates significant lipophilicity.[1]
Molecular Weight	554.7 g/mol	Large molecule; diffusion rates in viscous media (e.g., Matrigel) may be slower.[1]
Target Profile	Dual ERK5 / BRD4	Critical Insight: Loss of compound integrity (degradation) may differentially affect binding affinity for ERK5 vs. BRD4, leading to confusing phenotypic data.[1]
Physical State	Solid / Powder	Hygroscopic potential; store with desiccant.[1]
Primary Solvent	DMSO / DMF	Highly soluble in polar aprotic solvents; poorly soluble in water.[1]

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Field-Proven Insight: Research indicates that the phenotypic effects of **AX15910** (e.g., anti-inflammatory activity in E-selectin assays) are often driven by its BRD4 (off-target) activity rather than ERK5 inhibition.[1] Therefore, solubility "crash-out" during dilution is catastrophic, as it lowers the effective concentration below the threshold required for BRD4 engagement, which is typically higher than that for ERK5.[1]

Part 2: Solubility Profiling & Optimization

Solvent Selection Strategy

Do not attempt to dissolve **AX15910** directly in aqueous buffers (PBS, media).[1] It will precipitate immediately.

- DMSO (Dimethyl Sulfoxide): The gold standard for **AX15910** stock solutions.[1]
  - Max Solubility: Typically ~10–50 mM.[1]
  - Protocol: Vortex vigorously.[1] If particulates remain, warm to 37°C for 5 minutes.
- DMF (Dimethylformamide): An alternative if DMSO toxicity is a concern for specific sensitive cell lines, though generally less preferred due to higher cytotoxicity.[1]
- Ethanol: Not recommended for high-concentration stocks (>10 mM) due to evaporation risks and lower solubility limits compared to DMSO.[1]

Step-by-Step Stock Preparation Protocol

- Step 1: Weigh **AX15910** powder in a static-free environment.
- Step 2: Calculate DMSO volume for a 10 mM master stock.
  - Formula: Volume (mL) = [Mass (mg) / MW (554.7)] / Concentration (M)[1]
  - Example: For 1 mg of **AX15910**, add 180.3 µL of DMSO to achieve 10 mM.[1]
- Step 3: Vortex for 30 seconds. Inspect visually against a dark background.[1] The solution must be crystal-clear.

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- Step 4: Aliquot immediately into light-protective (amber) tubes to avoid repeated freeze-thaw cycles.

Aqueous Dilution & The "Crash-Out" Risk

When diluting into cell culture media:

- Intermediate Dilution: Do not jump from 10 mM stock to 1 µM media directly if possible. Create a 100x intermediate in media or PBS only if immediate use is intended.
- Sequential Addition: Add the DMSO stock to the media while vortexing the media (dynamic addition) to prevent local high-concentration pockets that trigger precipitation.[1]
- Limit: Keep final DMSO concentration <0.5% (v/v) to avoid solvent toxicity masking the compound's effect.[1]

Part 3: Stability Assessment Protocols

Stability is not just about chemical degradation; it is about functional integrity.[1]

Storage Conditions

State	Temperature	Shelf Life	Notes
Solid Powder	-20°C	2 Years	Keep desiccated.[1] Protect from light.[1]
DMSO Stock	-80°C	6 Months	Best Practice.
DMSO Stock	-20°C	1 Month	Acceptable for active use.[1]
In Media (37°C)	37°C	< 24 Hours	Hydrolysis/precipitation risk increases rapidly.[1]

Freeze-Thaw Stability Test

AX15910 in DMSO is relatively stable, but repeated temperature shifts can induce micro-precipitation.[1]

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- Rule: Max 3 freeze-thaw cycles.
- Validation: Before every assay, spin the thawed aliquot at 10,000 x g for 5 minutes. If a pellet forms, the concentration is no longer accurate.[1] Discard.

Chemical Stability (HPLC Verification)

If you observe a loss of potency, validate the stock purity using the following HPLC parameters (generic reverse-phase method):

- Column: C18 (e.g., Agilent Zorbax or Phenomenex Kinetex).[1]
- Mobile Phase: A: Water + 0.1% Formic Acid; B: Acetonitrile + 0.1% Formic Acid.[1]
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm.[1]
- Acceptance: Purity >95%.

Part 4: Experimental Workflow Visualization

The following diagram outlines the critical decision pathways for handling **AX15910**, ensuring that solubility issues do not compromise biological data.

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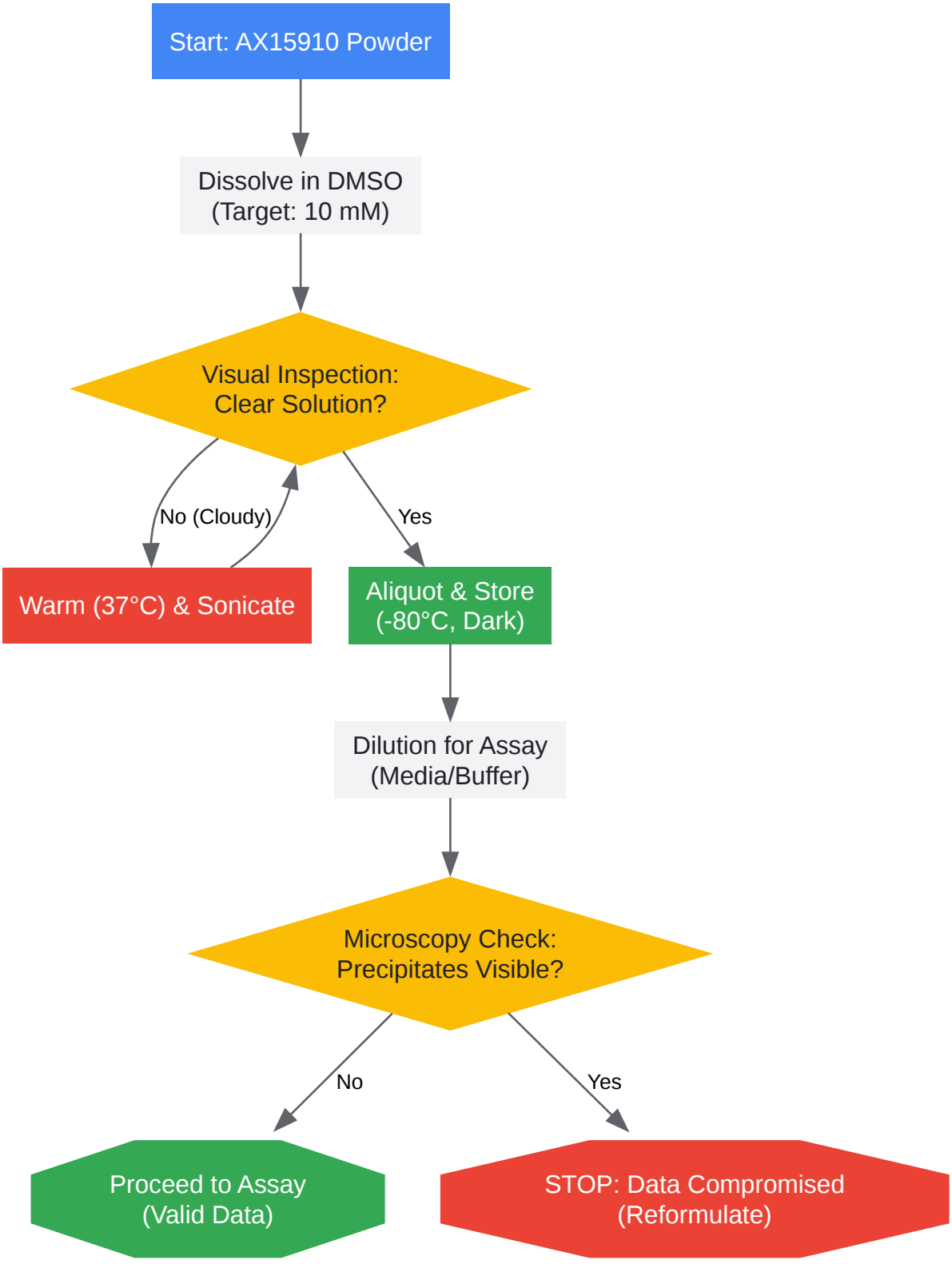

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Caption: Workflow for **AX15910** stock preparation and quality control to prevent precipitation artifacts.

Part 5: Troubleshooting & Best Practices

Scenario 1: "My IC50 curve is shifting to the right (less potent)."

- Cause: Likely precipitation in the stock tube or degradation due to moisture ingress (DMSO is hygroscopic).[1]
- Fix: Prepare fresh stock from powder. Ensure the DMSO used is anhydrous (stored with molecular sieves).[1]

Scenario 2: "I see toxicity in control wells."

- Cause: DMSO concentration >0.5% or "crash out" crystals physically damaging cells.[1]
- Fix: Perform a "vehicle only" control at the highest DMSO % used. If crystals are visible under the microscope (40x), lower the working concentration.[1]

Scenario 3: "In vivo results are inconsistent."

- Cause: **AX15910** has poor water solubility.[1] Simple injection of DMSO stock into mice causes immediate precipitation at the injection site.[1]
- Fix: Use a formulation vehicle. Recommended starting point: 5% DMSO + 40% PEG300 + 5% Tween 80 + 50% Saline.[1]

References

- Lin, M., et al. (2016).ERK5 kinase activity is dispensable for cellular immune response and proliferation.[1] Proceedings of the National Academy of Sciences (PNAS).[1] [1]
    - Context: Primary reference for **AX15910** synthesis, structure, and biological characterization as a dual ERK5/BRD4 inhibitor.[1]
- TargetMol.**AX15910** Product Datasheet.[1]

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- Context: Physicochemical properties (MW, Formula) and commercial availability.[1]

- BioCat GmbH.**AX15910** Technical Specifications.[1][3]
  - Context: Verification of synonyms (AX-15910) and inhibitor class.

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